

N-(3-Chloro-4-nitrophenyl)acetamide: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *n*-(3-Chloro-4-nitrophenyl)acetamide

Cat. No.: B189113

[Get Quote](#)

Introduction

N-(3-Chloro-4-nitrophenyl)acetamide is a substituted acetanilide that serves as a crucial intermediate in the synthesis of various organic compounds, particularly in the realms of pharmaceuticals and dyestuffs. Its chemical structure, featuring a chloro and a nitro group on the phenyl ring, provides multiple reaction sites, making it a versatile building block for more complex molecules. This guide provides an in-depth overview of its core properties, synthesis, and analytical characterization, tailored for professionals in chemical research and drug development.

Core Molecular and Physical Properties

A foundational understanding of a compound's properties is paramount for its effective application in synthesis and analysis.

Molecular Formula and Weight

The chemical identity of **N-(3-Chloro-4-nitrophenyl)acetamide** is defined by its elemental composition and mass.

- Molecular Formula: $C_8H_7ClN_2O_3$ ^[1]
- Molecular Weight: 214.61 g/mol

These fundamental parameters are critical for stoichiometric calculations in reaction planning and for interpretation of mass spectrometry data.

Physicochemical Characteristics

The physical and chemical properties of **N-(3-Chloro-4-nitrophenyl)acetamide** dictate its handling, purification, and reaction conditions.

Property	Value	Source
Physical Form	Pale-yellow to Yellow-brown Solid	
CAS Number	712-33-4	[1]
pKa	13.24 ± 0.70 (Predicted)	[1]
Purity	Typically ≥97%	

The solid nature of this compound at room temperature simplifies its storage and handling. The predicted pKa suggests it is a very weak acid.

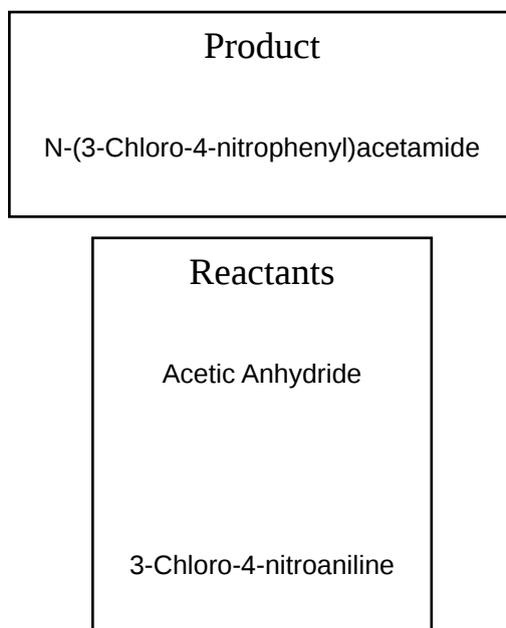
Synthesis and Mechanistic Insights

The primary route for synthesizing **N-(3-Chloro-4-nitrophenyl)acetamide** is through the acetylation of 3-chloro-4-nitroaniline. Understanding the underlying mechanism is key to optimizing reaction conditions and yield.

Acetylation of 3-Chloro-4-nitroaniline

The most common laboratory-scale synthesis involves the reaction of 3-chloro-4-nitroaniline with an acetylating agent, such as acetic anhydride or acetyl chloride.

Reaction Scheme:



[Click to download full resolution via product page](#)

Caption: Synthesis of **N-(3-Chloro-4-nitrophenyl)acetamide**.

Causality of Experimental Choices:

- Choice of Acetylating Agent: Acetic anhydride is often preferred over acetyl chloride due to its lower cost, reduced corrosiveness, and the formation of acetic acid as a byproduct, which is less hazardous than the hydrogen chloride gas produced with acetyl chloride.
- Solvent Selection: A polar aprotic solvent, such as glacial acetic acid, is typically used to dissolve the starting amine and facilitate the reaction.
- Catalyst: While the reaction can proceed without a catalyst, the addition of a weak acid like vinegar (acetic acid) can enhance the rate of acetylation.[2]

Detailed Experimental Protocol

This protocol outlines a standard procedure for the synthesis of **N-(3-Chloro-4-nitrophenyl)acetamide**.

Materials:

- 3-Chloro-4-nitroaniline
- Acetic anhydride
- Glacial acetic acid
- Ice
- Distilled water
- Beaker, magnetic stirrer, and stir bar
- Buchner funnel and filter paper

Procedure:

- In a beaker, dissolve a known quantity of 3-chloro-4-nitroaniline in a minimal amount of glacial acetic acid with stirring.
- Slowly add a slight molar excess of acetic anhydride to the solution.
- Continue stirring the reaction mixture at room temperature for approximately 30 minutes.
- Pour the reaction mixture into a beaker containing ice and water to precipitate the product.
- Collect the solid product by vacuum filtration using a Buchner funnel.
- Wash the product with cold distilled water to remove any remaining acetic acid.
- Dry the product, for example, in a desiccator or a low-temperature oven.

Self-Validating System:

The success of the synthesis can be initially assessed by the formation of a precipitate upon addition to ice water. Further validation is achieved through the analytical methods described in the following section.

Analytical Characterization and Quality Control

Rigorous analytical testing is essential to confirm the identity and purity of the synthesized **N-(3-Chloro-4-nitrophenyl)acetamide**.

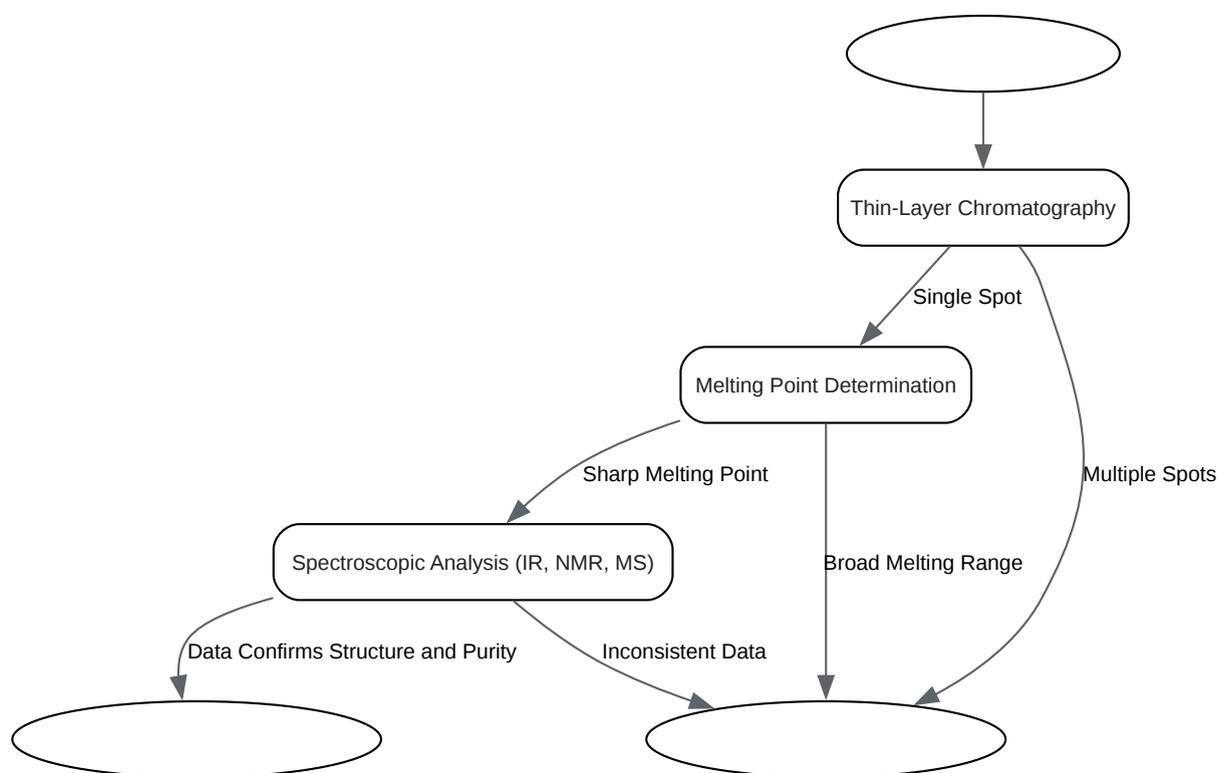
Spectroscopic and Chromatographic Methods

A combination of spectroscopic and chromatographic techniques provides a comprehensive characterization of the compound.

Analytical Method	Expected Outcome
Infrared (IR) Spectroscopy	Presence of characteristic peaks for N-H stretching, C=O stretching (amide I), and N-H bending (amide II), as well as absorptions corresponding to the aromatic ring, chloro, and nitro functional groups.
Nuclear Magnetic Resonance (NMR) Spectroscopy	The ^1H NMR spectrum will show distinct signals for the aromatic protons and the methyl protons of the acetyl group. The ^{13}C NMR spectrum will confirm the number of unique carbon environments.
Mass Spectrometry (MS)	The mass spectrum will exhibit a molecular ion peak corresponding to the molecular weight of the compound (214.61 g/mol), along with a characteristic isotopic pattern due to the presence of chlorine.
Thin-Layer Chromatography (TLC)	A single spot with a specific retention factor (Rf) value in an appropriate solvent system (e.g., ethyl acetate-hexane) indicates the purity of the compound. ^[3]

Workflow for Quality Control

The following workflow ensures the synthesized product meets the required quality standards for further use in research and development.



[Click to download full resolution via product page](#)

Caption: Quality control workflow for **N-(3-Chloro-4-nitrophenyl)acetamide**.

Safety and Handling

As with any chemical reagent, proper safety precautions must be observed when handling **N-(3-Chloro-4-nitrophenyl)acetamide**.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, gloves, and a lab coat.
- Handling: Avoid inhalation of dust and contact with skin and eyes. Work in a well-ventilated area or a fume hood.

- Storage: Store in a tightly closed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.[4]
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

While specific GHS hazard classifications for **N-(3-Chloro-4-nitrophenyl)acetamide** are not readily available, related compounds can cause skin, eye, and respiratory irritation.[4][5] Therefore, it is prudent to handle this compound with care.

Applications in Research and Drug Development

N-(3-Chloro-4-nitrophenyl)acetamide is a valuable intermediate in organic synthesis. The nitro group can be reduced to an amine, which can then be further functionalized. The chloro group can also participate in various coupling reactions. These properties make it a useful starting material for the synthesis of:

- Pharmaceuticals: As a building block for more complex active pharmaceutical ingredients (APIs). For instance, related acetamides have been used in the synthesis of kinase inhibitors with potential anticancer activity.[6]
- Dyes and Pigments: The chromophoric nitro group and the potential for diazotization of the corresponding amine make it a precursor for azo dyes.

Conclusion

N-(3-Chloro-4-nitrophenyl)acetamide is a versatile chemical intermediate with well-defined properties and established synthetic routes. A thorough understanding of its molecular characteristics, synthesis, and analytical validation is crucial for its effective and safe use in research and development. This guide provides the foundational knowledge required by scientists to confidently incorporate this compound into their synthetic workflows.

References

- Guidechem. N-{3-chloro-4-nitrophenyl}acetamide 712-33-4 wiki.
- PubChem. Acetamide, N-[4-chloro-2-[2-(2-chloro-4-nitrophenyl)diazonyl]-5-[(2-hydroxypropyl)amino]phenyl]-.

- PubChem. N-(4-chloro-2-nitrophenyl)acetamide.
- NIST. Acetamide, N-(4-nitrophenyl)-.
- Fisher Scientific. SAFETY DATA SHEET - 3'-Nitroacetanilide.
- Fisher Scientific. SAFETY DATA SHEET - 4-Chloroacetanilide.
- Cayman Chemical. Safety Data Sheet - 2-Chloro-N-methyl-N-(4-nitrophenyl)acetamide.
- CymitQuimica. Safety Data Sheet - N-(5-Chloro-4-methoxy-2-nitrophenyl)acetamide.
- PrepChem.com. Synthesis of a. 2-Chloro-N-(4-nitrophenyl)-acetamide.
- MolPort. Compound N-(4-[[[(4-chloro-3-nitrophenyl)methylidene]amino]phenyl)acetamide.
- Journal of Chemical, Biological and Physical Sciences. Synthesis and crystallization of N-(4-nitrophenyl) acetamides.
- NIH. N-(3-Chloro-4-hydroxyphenyl)acetamide.
- Prime Scholars. Eco-friendly Synthesis of 3-Chloro -4-(3- Nitrophenyl)-1-Phenyl-azetid-2-One.
- Sigma-Aldrich. **N-(3-CHLORO-4-NITROPHENYL)ACETAMIDE.**
- Cheméo. 4-Acetamide-3-nitrophenyl acetate.
- The Royal Society of Chemistry. Regioselective nitration of Anilines with Fe(NO₃)₃·9H₂O as Promoter and Nitro Source.
- Cayman Chemical. 2-Chloro-N-methyl-N-(4-nitrophenyl)acetamide.
- IJCRT.org. Acetylation Of Aromatic Amines: Use Of Acidic Catalyst For Efficient Reactions.
- IOSR Journal. One-pot efficient reductive acetylation of aromatic nitro compounds.
- SciELO. Effect of 2-chloro-N-(4-fluoro-3-nitrophenyl) acetamide in combination with antibacterial drugs against Klebsiella pneumoniae.

- PubChem. 3-Chloro-4-nitrophenol.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [guidechem.com](https://www.guidechem.com) [[guidechem.com](https://www.guidechem.com)]
- 2. [ijcrt.org](https://www.ijcrt.org) [[ijcrt.org](https://www.ijcrt.org)]
- 3. [jcbosc.org](https://www.jcbosc.org) [[jcbosc.org](https://www.jcbosc.org)]
- 4. [fishersci.com](https://www.fishersci.com) [[fishersci.com](https://www.fishersci.com)]
- 5. [fishersci.com](https://www.fishersci.com) [[fishersci.com](https://www.fishersci.com)]
- 6. [caymanchem.com](https://www.caymanchem.com) [[caymanchem.com](https://www.caymanchem.com)]
- To cite this document: BenchChem. [N-(3-Chloro-4-nitrophenyl)acetamide: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b189113#n-3-chloro-4-nitrophenyl-acetamide-molecular-weight-and-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com